"experimental protocol for using 1-Bromoperfluoro(2,6-dimethylheptane)"

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Compound of Interest

Compound Name:	*1-Bromoperfluoro(2,6-dimethylheptane)*
CAS No.:	*1208467-75-7*
Cat. No.:	*B3039579*

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Technical Guide: 1-Bromoperfluoro(2,6-dimethylheptane)

Applications in Fluorous Synthesis and Bio-Formulation

Introduction & Chemical Profile[1][2][3][4][5]

1-Bromoperfluoro(2,6-dimethylheptane) (Structure:

) represents a specialized class of branched perfluoroalkyl bromides. Unlike its linear counterpart (Perfluorooctyl bromide, PFOB), the branched 2,6-dimethyl architecture disrupts crystalline packing, resulting in a lower freezing point and modified lipophobic/hydrophobic characteristics.

This molecule serves two distinct, high-value functions in drug development:

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- Fluorous Tagging (Discovery Phase): The C-Br bond acts as a radical handle, allowing the attachment of a "heavy" fluorous tag to organic substrates, facilitating purification via Fluorous Solid Phase Extraction (F-SPE).
- Oxygen Therapeutics & Imaging (Formulation Phase): As a dense, chemically inert perfluorocarbon (PFC), it is an ideal core component for nanoemulsions used in oxygen delivery or as 19F-MRI contrast agents.

Table 1: Physicochemical Profile (Comparative)

Property	1-Bromoperfluoro(2,6-dimethylheptane)	Linear PFOB (Reference)	Relevance
Molecular Formula			Fluorous content
Molecular Weight	~549 g/mol	498.96 g/mol	Gravimetric analysis
Density (25°C)	~1.91 g/mL	1.93 g/mL	Emulsion stability (Stokes' Law)
Boiling Point	~135-140°C	142°C	Solvent removal/Recovery
Lipophilicity	Extremely Low (Fluorous)	Extremely Low	Phase separation
Reactive Handle	Primary C-Br	Primary C-Br	Radical functionalization

Application I: Fluorous Tagging for High-Throughput Synthesis

Context: In medicinal chemistry, separating a target molecule from excess reagents is a bottleneck. By attaching a "fluorous ponytail" (the perfluoroalkyl group) derived from **1-Bromoperfluoro(2,6-dimethylheptane)**, the target molecule becomes soluble in fluorous solvents (e.g., FC-72) or retainable on fluorous silica, while non-fluorinated impurities are washed away.

Mechanism: Atom Transfer Radical Addition (ATRA)

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The C-Br bond is activated by a metal catalyst (Cu or Ru) or a radical initiator (AIBN), generating a perfluoroalkyl radical (

) that adds across a terminal alkene on the substrate.

Protocol: Fluorous Tagging of an Allyl-Functionalized Drug Scaffold

Reagents:

- Substrate: Allyl-functionalized scaffold (1.0 equiv)
- Reagent: **1-Bromoperfluoro(2,6-dimethylheptane)** (1.2 equiv)
- Catalyst:

  (10 mol%) / 2,2'-Bipyridine (20 mol%)
- Solvent: Dichloromethane / Trifotoluene (1:1 v/v)

Step-by-Step Methodology:

- Deoxygenation (Critical):
  - Dissolve the substrate and **1-Bromoperfluoro(2,6-dimethylheptane)** in the solvent mixture within a Schlenk flask.
  - Perform 3 cycles of "Freeze-Pump-Thaw" to remove dissolved oxygen, which quenches perfluoroalkyl radicals.
  - Expert Insight: Nitrogen sparging is often insufficient for fluorinated solvents due to high gas solubility; freeze-pump-thaw is mandatory for yield consistency.
- Catalyst Activation:
  - Add the CuCl/Bipyridine complex under a positive stream of Nitrogen. The solution should turn dark brown/red.
- Reaction:

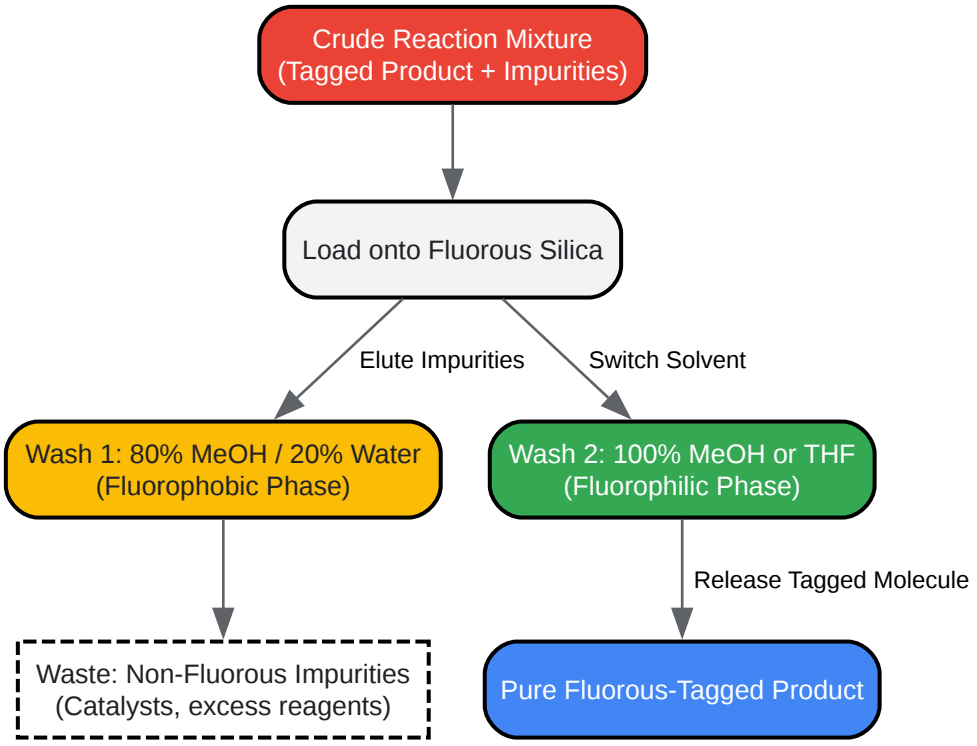
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- Heat the sealed vessel to 40°C for 12–18 hours. Monitor via TLC. Note that the fluorous-tagged product will likely have a significantly higher

  in standard organic solvents or require staining to visualize.

- Purification (F-SPE):
  - Load the crude reaction mixture onto a Fluorous Silica Gel cartridge (e.g., FluoroFlash®).
  - Elution 1 (Fluorophobic Wash): Flush with 80:20 MeOH:H2O. This removes unreacted catalyst, ligands, and non-fluorinated byproducts.
  - Elution 2 (Fluorophilic Wash): Flush with 100% MeOH or THF. The fluorous-tagged product elutes here.
  - Validation: Evaporate Elution 2. The residue should be the pure brominated adduct.

Workflow Visualization: Fluorous Separation Logic



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Figure 1: Logic flow for Fluorous Solid Phase Extraction (F-SPE) utilizing the selective retention of the perfluoroalkyl tag.

Application II: Nanoemulsion Formulation (Oxygen/Imaging)

Context: Perfluorocarbons are immiscible with water and lipophilic solvents. To be used biologically (e.g., as an oxygen carrier or MRI tracer), **1-Bromoperfluoro(2,6-dimethylheptane)** must be emulsified into stable nanodroplets (<200 nm) coated with a surfactant shell.

Why this molecule? The bromine atom provides "lipophilicity" relative to pure PFCs, improving the interaction with phospholipid surfactants and stabilizing the emulsion interface (Ostwald ripening reduction).

Protocol: High-Pressure Homogenization of PFC Nanoemulsion

Reagents:

- Dispersed Phase: **1-Bromoperfluoro(2,6-dimethylheptane)** (20% w/v)
- Continuous Phase: Phosphate Buffered Saline (PBS), pH 7.4
- Emulsifier: Egg Yolk Phospholipids (1.5% w/v) or Pluronic F-68.

Step-by-Step Methodology:

- Pre-Emulsification (Coarse Dispersion):
  - Dissolve the phospholipid in the aqueous phase (PBS) using magnetic stirring at 40°C until fully hydrated.
  - Add the **1-Bromoperfluoro(2,6-dimethylheptane)** slowly while shearing with a high-shear rotor-stator mixer (e.g., Ultra-Turrax) at 10,000 rpm for 2 minutes.
  - Result: A coarse, milky white emulsion (droplet size 1–5 µm).
- High-Pressure Homogenization (Critical Step):

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- Transfer the coarse emulsion to a microfluidizer or high-pressure homogenizer (e.g., Avestin EmulsiFlex).
- Cycle 1-3: Process at 5,000 psi to break down large aggregates.
- Cycle 4-10: Process at 20,000–30,000 psi.
- Temperature Control: The high shear generates significant heat. The interaction chamber must be cooled (ice bath or chiller) to maintain the product outlet temperature <25°C. Overheating causes surfactant degradation and droplet coalescence.

- Sterilization & Sizing:
  - Pass the final emulsion through a 0.22 µm sterile filter.
  - Note: Only possible if the Mean Droplet Diameter (MDD) is <200 nm. If the filter clogs, the homogenization was insufficient.
- Quality Control (DLS):
  - Use Dynamic Light Scattering (DLS) to measure Z-average diameter and Polydispersity Index (PDI).
  - Target: Diameter 100–180 nm; PDI < 0.2.

Workflow Visualization: Emulsion Engineering



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Figure 2: Energy input workflow for converting immiscible PFC phases into clinically viable nanoemulsions.

Handling & Safety (E-E-A-T)

Vapor Pressure & Density:

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- Warning: Like most PFCs, **1-Bromoperfluoro(2,6-dimethylheptane)** has a high vapor pressure and high density (~1.9 g/mL). Pipetting can be difficult as the liquid may "dribble" from air-displacement pipettes due to its weight.
- Technique: Use positive-displacement pipettes or weigh the liquid directly (gravimetric dispensing) for accuracy.

Chemical Compatibility:

- Inertness: It is chemically inert to acids, bases, and oxidizers under standard conditions.
- Solubility: Insoluble in water, methanol, and acetonitrile. Soluble in fluorinated solvents (FC-72, Trifluorotoluene) and moderately soluble in diethyl ether/THF.

Storage:

- Store in amber glass to prevent potential photolytic degradation of the C-Br bond over long periods, although it is relatively stable. Keep tightly capped to prevent evaporation.

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